

3'-Aminoacetophenone Oxime: Proper Disposal Procedures

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Compound of Interest

Compound Name: 3'-Aminoacetophenone oxime

CAS No.: 6011-18-3

Cat. No.: B1623552

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Part 1: Executive Safety Directive

STOP AND READ: Do not dispose of **3'-Aminoacetophenone oxime** (CAS 6011-18-3) down the drain or in general trash.^{[1][2]}

As a bifunctional organic intermediate containing both an aromatic amine and an oxime moiety, this compound presents specific stability and toxicity profiles that mandate High-Temperature Incineration as the only acceptable disposal route.^{[1][2]} Improper disposal can lead to the formation of toxic hydroxylamine derivatives (via hydrolysis) or uncontrolled exothermic decomposition.

Part 2: Chemical Profile & Hazard Logic

To ensure safe handling, one must understand the causality behind the hazards. The disposal protocol is dictated by the chemical structure: the oxime group (

) is susceptible to acid-catalyzed hydrolysis and thermal rearrangement, while the aniline moiety (

) contributes to toxicity and potential sensitization.[1][2]

Table 1: Chemical Safety Profile

Parameter	Data	Operational Implication
Chemical Name	3'-Aminoacetophenone oxime	Official shipping/manifest name.
CAS Number	6011-18-3	Use for waste inventory tracking.[1][2]
Parent Ketone	3'-Aminoacetophenone (CAS 99-03-6)	Hydrolysis product; retains toxicity.[1][2]
Molecular Formula		High Nitrogen content requires scrubbed incineration.[2]
Key Hazards	Acute Toxicity (Oral), Irritant	PPE (Nitrile gloves, N95/P100) is mandatory.
Reactivity	Acid-sensitive, Thermally sensitive	DO NOT autoclave.[1][2] DO NOT mix with acids.[2][3][4]

Mechanism of Instability (The "Why")

Unlike simple organic solids, oximes possess a latent instability.

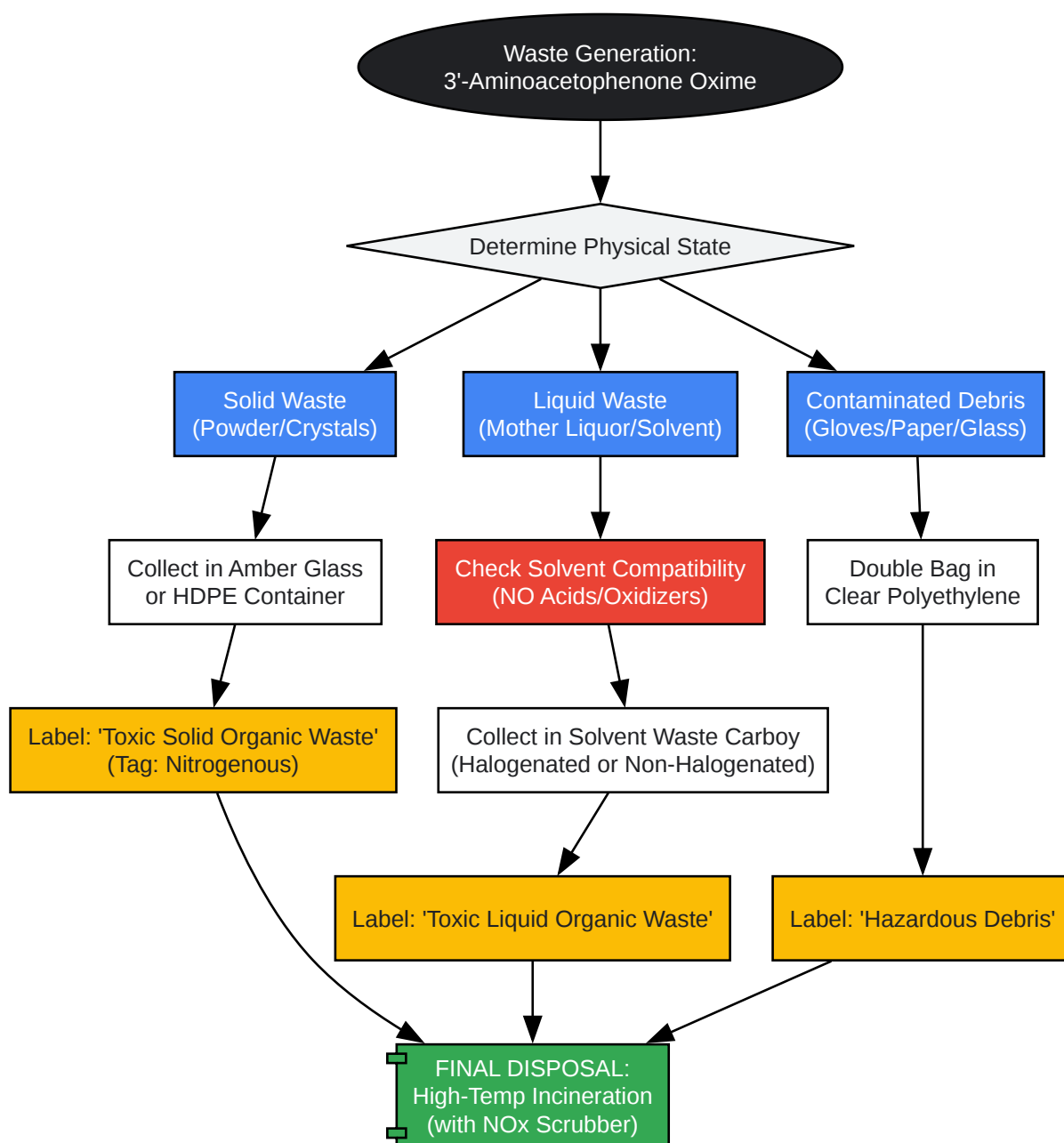
- Hydrolysis Risk: In the presence of acids, the oxime group hydrolyzes to regenerate the parent ketone (3'-aminoacetophenone) and hydroxylamine (). Hydroxylamine is mutagenic and can decompose explosively upon concentration.[2]
- Beckmann Rearrangement: Under acidic or thermal stress, oximes can rearrange to amides, a reaction that is often exothermic.

Part 3: Disposal Workflows

The following workflows are designed to be self-validating: the segregation steps prevent the chemical triggers (acids/oxidizers) identified in the hazard profile.[1]

Diagram 1: Disposal Decision Matrix

Caption: Logical flow for segregating and designating **3'-Aminoacetophenone oxime** waste streams based on physical state and contamination level.



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[1][2]

Protocol A: Solid Waste (Pure Compound)

Applicability: Expired reagent, surplus synthesis product.

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) or amber glass jar.[1][2] Avoid metal containers to prevent potential catalytic decomposition.[2]
- Labelling: Affix a hazardous waste tag immediately.[2]
 - Constituents: "**3'-Aminoacetophenone oxime** 100%"
 - Hazard Checkboxes: Toxic, Irritant.[5][6]
- Storage: Store in a satellite accumulation area (SAA) away from acid chlorides, anhydrides, and strong acids.
- Disposal: Hand over to EHS for off-site thermal destruction.[2]

Protocol B: Liquid Waste (Reaction Mixtures/Solutions)

Applicability: HPLC effluent, mother liquors, dissolved cleaning waste.

- Segregation Test (Critical): Before adding to a central carboy, verify the pH of the solution.
 - If Acidic (pH < 5): Neutralize slowly with Sodium Bicarbonate () to pH 7.[2] Reason: Prevents hydrolysis of the oxime inside the waste drum, which could slowly release heat or hydroxylamine.
- Solvent Compatibility:
 - Compatible with: Methanol, Ethanol, Acetonitrile, Ethyl Acetate, Dichloromethane.
 - INCOMPATIBLE: Do not mix with waste streams containing Chromic Acid, Nitric Acid, or Peroxides.
- Collection: Pour into the appropriate "Organic Solvent" carboy (Halogenated vs. Non-Halogenated).

- Rinsing: Triple rinse empty reaction vessels with acetone; add rinsate to the liquid waste container.

Protocol C: Spill Cleanup (Emergency Procedure)

Scenario: Powder spill on benchtop.

- Isolate: Evacuate immediate area. Mark boundaries.
- PPE: Don double nitrile gloves, lab coat, and safety goggles. Wear an N95 mask to prevent inhalation of dust.^[2]
- Containment:
 - Do NOT dry sweep. Dry sweeping creates dust aerosols.^[2]
 - Cover the spill with a wet absorbent pad or dampen slightly with an inert solvent (e.g., heptane) if safe to do so.
- Collection: Scoop material into a disposable container using a plastic scoop.
- Surface Decontamination: Wash the surface with soapy water.^[2] Collect all sponges/wipes as Hazardous Debris (Protocol A).^[2]

Part 4: Regulatory & Compliance Codes

When filling out waste manifests for Environmental Health & Safety (EHS) or external contractors, use the following classifications.

Regulation	Classification	Note
US EPA (RCRA)	Not explicitly P- or U-listed	Classify by characteristic: Toxic (if TCLP fails) or Ignitable (if in solvent).[1][2] Default to D001 (Ignitable) if in organic solvent. [2]
DOT (Shipping)	UN 2811 (Toxic Solid, Organic, n.o.s.)[1]	Proper shipping name for pure solid if transported.
GHS	Warning / Acute Tox. 4	H302 (Harmful if swallowed), H319 (Eye Irritation).[2][7][8]

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 7417, 3'-Aminoacetophenone. Retrieved from [\[Link\]](#)
 - Note: Provides hazard data for the parent ketone, used as the toxicological baseline for the oxime deriv
- Source for CAS verifc
- National Research Council (US) Committee on Prudent Practices in the Laboratory. Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. National Academies Press (US); 2011.[2] Chapter 8, Laboratory Chemical Waste Management. Retrieved from [\[Link\]](#)
 - Authoritative source for general organic amine/oxime disposal and inciner
- Reference for GHS classification and handling precautions of the parent structure.

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